

# A Technical Guide to High-Purity Solvent Red 149 for Research Applications

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## Compound of Interest

Compound Name: Solvent Red 149

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This technical guide provides an in-depth overview of high-purity **Solvent Red 149**, a fluorescent dye with niche applications in scientific research. While primarily utilized in the plastics and polymer industries for its vibrant color and stability, its photophysical properties may be of interest to researchers in materials science and related fields. This document outlines commercial suppliers, key technical data, and generalized experimental protocols for the qualification of this dye for research purposes.

## Introduction to Solvent Red 149

**Solvent Red 149**, also known by its chemical name 6-(Cyclohexylamino)-3-N-methylanthrapyridone, is a synthetic organic dye belonging to the anthrapyridone class.<sup>[1]</sup> It is characterized by its brilliant bluish-red hue and strong fluorescence.<sup>[2]</sup> Its robust thermal stability and lightfastness have made it a staple in industrial coloring applications.<sup>[1][3][4][5]</sup> For research applications, particularly in fields such as polymer science and fluorescence-based assays, the purity and well-defined properties of this dye are critical.

## Commercial Suppliers of High-Purity Solvent Red 149

A number of chemical suppliers offer **Solvent Red 149**, with some providing grades suitable for research and development. The following table summarizes a selection of these suppliers. It is

important to note that purity claims should be verified by lot-specific certificates of analysis, which are typically available upon request from the supplier.

Supplier	Product Name(s)	Purity Specification	CAS Number(s)
Biosynth	Solvent Red 149	Min. 95%	21295-57-8, 71902-18-6
Jinan Ogilvy Chemical Co., Ltd.	Solvent Red 149, Fluorescent Red HFG	≥99%	21295-57-8
Colorants Chem Pvt Ltd	Solvent Red 149, Fluorescent Red HFG	-	21295-57-8, 71902-18-6
Hangzhou Epsilon Chemical Co.,Ltd	Fluorescent Red HFG, Sumiplast Red HFG	-	21295-57-8, 71902-18-6
Alfa Chemistry	Solvent Red 149	-	21295-57-8

## Physicochemical and Technical Data

The following tables provide a summary of the key physicochemical and technical properties of **Solvent Red 149**, compiled from various supplier technical data sheets. These values should be considered as typical and may vary between batches and suppliers.

### General Physicochemical Properties

Property	Value	Source(s)
Chemical Name	6-(Cyclohexylamino)-3-N-methylanthrapyridone	[1]
CAS Number(s)	21295-57-8, 71902-18-6	[2]
Molecular Formula	C <sub>23</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub>	[2][6]
Molecular Weight	358.43 g/mol	[2][6]
Appearance	Red to bluish-red powder	[3][4][7]
Chemical Structure	Pyridine anthrone	[2]

## Technical Performance Data

Parameter	Value	Source(s)
Melting Point	246-252 °C, 267.5 °C	[8]
Heat Resistance	Up to 300 °C	[3][4][5]
Light Fastness	6-8 (on a scale of 1-8)	[3][4]
Density	~1.31 - 1.35 g/cm <sup>3</sup>	[4][5][8]
Water Solubility	Insoluble ( $\leq$ 1.0%)	[4]
Organic Solvent Solubility	Soluble in various organic solvents	[9]

## Experimental Protocols for Quality Assessment of High-Purity Dyes

For research applications, it is imperative to verify the purity and characterize the properties of commercially supplied dyes. The following are generalized protocols for the quality assessment of a high-purity dye such as **Solvent Red 149**.

### Purity Determination by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the purity of **Solvent Red 149** and identify any impurities.

Methodology:

- Sample Preparation: Accurately weigh approximately 1 mg of the **Solvent Red 149** sample and dissolve it in 10 mL of a suitable solvent (e.g., acetonitrile or tetrahydrofuran) to prepare a stock solution. Further dilute as necessary to fall within the linear range of the detector.
- Chromatographic Conditions:
  - Column: A reverse-phase C18 column (e.g., 4.6 x 250 mm, 5 µm particle size) is typically suitable.

- Mobile Phase: A gradient of acetonitrile and water (both may be acidified with 0.1% formic acid or trifluoroacetic acid to improve peak shape) is a common starting point. A typical gradient could be from 50% to 100% acetonitrile over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 25-30 °C.
- Detection: A diode array detector (DAD) or a UV-Vis detector set at the absorption maximum of **Solvent Red 149**. A fluorescence detector can also be used for higher sensitivity and selectivity.
- Data Analysis: The purity is calculated based on the area percentage of the main peak relative to the total area of all peaks detected in the chromatogram.

## Spectroscopic Characterization (UV-Vis and Fluorescence)

Objective: To determine the absorption and emission spectra of **Solvent Red 149**.

Methodology:

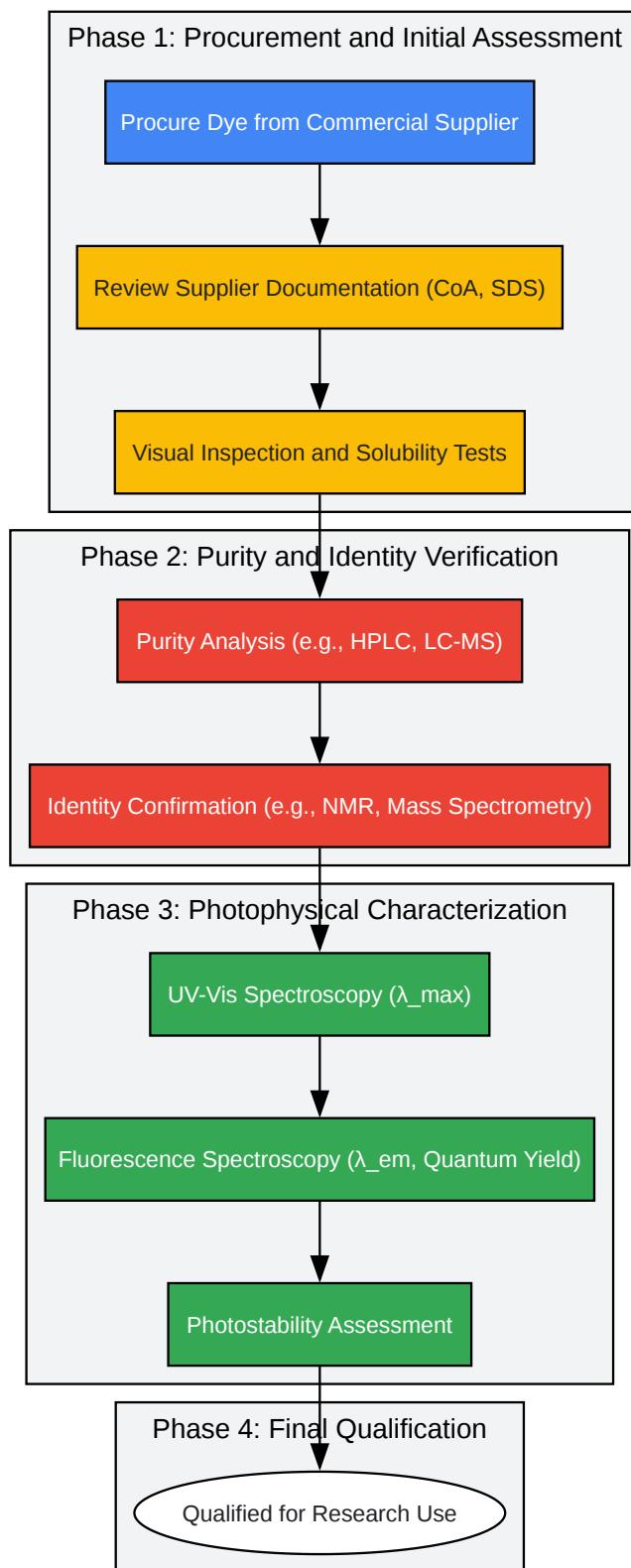
- Sample Preparation: Prepare a dilute solution of **Solvent Red 149** in a spectroscopic grade solvent (e.g., ethanol, chloroform, or toluene). The concentration should be adjusted to have an absorbance of approximately 0.1-0.5 at the absorption maximum for UV-Vis measurements and a lower concentration for fluorescence measurements to avoid inner filter effects.
- UV-Vis Spectroscopy:
  - Scan the sample from approximately 300 nm to 700 nm using a dual-beam UV-Vis spectrophotometer.
  - Record the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ).
- Fluorescence Spectroscopy:

- Using a spectrofluorometer, excite the sample at its  $\lambda_{\text{max}}$  (or a suitable wavelength in the absorption band).
- Record the emission spectrum.
- Record the wavelength of maximum emission ( $\lambda_{\text{em}}$ ).
- To determine the fluorescence quantum yield, a reference standard with a known quantum yield in the same spectral region (e.g., Rhodamine 6G or Rhodamine 101) should be used under identical experimental conditions.

## Visualizations

### General Workflow for Qualifying a Commercial Dye for Research

The following diagram illustrates a generalized workflow for the qualification of a commercial dye, such as **Solvent Red 149**, for use in a research setting. This process ensures the identity, purity, and relevant photophysical properties of the dye are well-characterized before its use in experiments.



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Caption: Workflow for the qualification of a commercial dye for research applications.

## Conclusion

**Solvent Red 149** is a commercially available fluorescent dye with well-documented applications in industrial settings. For researchers, its utility will depend on the specific requirements of their application. Due to the limited availability of research-grade certified materials, it is essential for scientists to independently verify the purity and characterize the photophysical properties of commercially sourced **Solvent Red 149** using standard analytical techniques. The protocols and workflow outlined in this guide provide a framework for such a qualification process, enabling the reliable use of this dye in a research context.

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